

An In-depth Technical Guide to Ethyl 3-amino-3-iminopropanoate Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 3-amino-3-iminopropanoate hydrochloride*

Cat. No.: *B1283774*

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For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a detailed overview of the core chemical properties of **Ethyl 3-amino-3-iminopropanoate hydrochloride** (CAS No: 57508-48-2), a versatile building block in organic synthesis.

Core Chemical Properties

Ethyl 3-amino-3-iminopropanoate hydrochloride is a colorless solid that serves as a valuable intermediate in the synthesis of various bioactive molecules.^{[1][2]} Its structure, featuring both an ester and an imino group, allows for a range of chemical transformations, making it a key component in the development of novel therapeutic agents and in the study of amino acid derivatives.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Ethyl 3-amino-3-iminopropanoate hydrochloride**.

Property	Value	Source
CAS Number	57508-48-2	[1]
Molecular Formula	C ₅ H ₁₁ CIN ₂ O ₂	[3]
Molecular Weight	166.61 g/mol	[3]
Appearance	Colorless solid	[1][3]
¹ H NMR (500 MHz, d ₆ -DMSO)	δ 9.16 (2H, broad s, NH ₂), 8.88 (2H, broad s, NH ₂), 4.15 (2H, q, J = 7.1 Hz, OCH ₂), 3.63 (2H, s, CH ₂), 1.22 (3H, t, J = 7.1 Hz, CH ₃)	[1]
¹³ C NMR (125 MHz, d ₆ -DMSO)	δ 166.7 (C=O), 163.6 (C=N), 61.9 (OCH ₂), 38.2 (CH ₂), 14.4 (CH ₃)	[1]
IR (neat, cm ⁻¹)	3300, 3095, 1738, 1687	[1]
Mass Spectrum (EI)	m/z 130 (M ⁺)	[1]

Experimental Protocols

A key application of **Ethyl 3-amino-3-iminopropanoate hydrochloride** is in synthetic chemistry. Below is a detailed experimental protocol for its synthesis.

Synthesis of Ethyl 3-amino-3-iminopropanoate hydrochloride

This protocol outlines the synthesis of the title compound from ethyl 3-ethoxy-3-iminopropionate.

Materials:

- Ethyl 3-amino-3-ethoxyacrylate (760 mg, 4.78 mmol)
- Ammonium chloride (270 mg, 5.0 mmol)

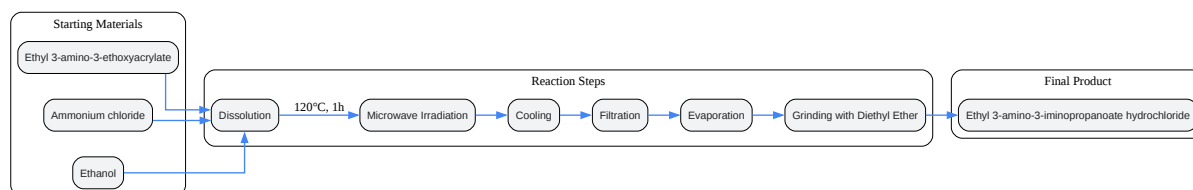
- Ethanol (4.0 mL)
- Diethyl ether
- CEM Discover microwave synthesizer
- 10 mL pressure-rated glass tube
- Filtration apparatus
- Vacuum evaporator

Procedure:

- Dissolve ethyl 3-amino-3-ethoxyacrylate (760 mg, 4.78 mmol) and ammonium chloride (270 mg, 5.0 mmol) in ethanol (4.0 mL) in a 10 mL pressure-rated glass tube.[\[1\]](#)[\[3\]](#)
- Place the reaction tube in a CEM Discover microwave synthesizer and irradiate at 120 °C for 1 hour with an initial magnetron power of 200 W.[\[1\]](#)[\[3\]](#)
- After the reaction is complete, cool the reaction mixture using a stream of compressed air.[\[1\]](#)[\[3\]](#)
- Filter the cooled reaction mixture.[\[1\]](#)[\[3\]](#)
- Concentrate the filtrate by vacuum evaporation.[\[1\]](#)[\[3\]](#)
- Grind the resulting residue with diethyl ether to yield ethyl 3-amidinopropionate hydrochloride as a colorless solid (923 mg, 78% yield).[\[1\]](#)[\[3\]](#) The product can be used without further purification.[\[1\]](#)[\[3\]](#)

Visualizing the Synthesis

The following diagrams illustrate the logical workflow of the synthesis process.



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Caption: Synthetic workflow for **Ethyl 3-amino-3-iminopropanoate hydrochloride**.

Safety and Handling

While a specific safety data sheet for **Ethyl 3-amino-3-iminopropanoate hydrochloride** was not available, information for the related compound, Ethyl 3-ethoxy-3-iminopropionate hydrochloride, suggests that appropriate safety precautions should be taken. It is irritating to the respiratory system and skin.[4] In case of contact with eyes, rinse immediately with plenty of water.[4] Standard laboratory safety practices, including the use of personal protective equipment such as gloves and safety glasses, are recommended.[4] Ensure adequate ventilation when handling this compound.[4] For storage, keep containers tightly closed in a dry, cool, and well-ventilated place.[4]

Applications in Research and Development

Ethyl 3-amino-3-iminopropanoate hydrochloride is a valuable building block for the synthesis of more complex molecules.[2] Its utility is primarily seen in pharmaceutical and biochemical research.[2] It is used in the development of drugs, particularly those targeting metabolic disorders, and in studies involving amino acid derivatives to understand protein synthesis and enzyme activity.[2]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 3-amino-3-iminopropanoate Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1283774#ethyl-3-amino-3-iminopropanoate-hydrochloride-chemical-properties]

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